

Technical Support Center: Vezocolmitide Phase III Trial Endpoint Analysis

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Compound of Interest

Compound Name: Vezocolmitide

Cat. No.: B15604517

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with or interpreting the results of the **Vezocolmitide** (ST-100) Phase III clinical trial for Dry Eye Disease (DED).

Frequently Asked Questions (FAQs)

Q1: The **Vezocolmitide** Phase III trial did not meet its primary endpoint. What was the endpoint and why did it fail?

A1: The primary endpoint of the **Vezocolmitide** Phase III trial was the Schirmer's Responder Rate (SRR), defined as a significant increase in the proportion of patients with a greater than 10 mm improvement from baseline in the Schirmer's test score over a 29-day period.^{[1][2]} The trial failed to meet this endpoint because the vehicle (placebo) group showed a better-than-expected improvement, making the difference between the **Vezocolmitide** and vehicle groups not statistically significant.^{[1][2][3]} This high placebo/vehicle response is a known challenge in DED clinical trials.^{[4][5][6]}

Q2: If the primary endpoint was not met, are the clinical trial results still meaningful?

A2: Yes, the results are still considered meaningful by the investigators for several reasons.[7] While the primary endpoint was missed, **Vezocolmitide** demonstrated statistically significant improvements in key secondary endpoints, including:

- Corneal Fluorescein Staining: A significant reduction in corneal staining was observed at week 1, with clinically meaningful improvement seen as early as day 4.[1][2] The magnitude of this improvement was reported to be greater than any currently approved DED therapy.[1][2]
- Visual Function: A statistically significant improvement in visual function compared to placebo was achieved on day 2.[1][2]

These findings suggest that **Vezocolmitide** has a rapid onset of action and promotes healing of the ocular surface.[1][2][7] The company plans to use these results to guide the design of a second Phase III study and to engage with the FDA on a regulatory path forward.[1][7]

Q3: What are the known limitations of using the Schirmer's test as a primary endpoint in Dry Eye Disease trials?

A3: The Schirmer's test, while a long-standing method for measuring tear production, has several limitations that can impact its reliability as a primary endpoint in DED clinical trials:

- High Variability: The test is known for its high degree of variability and poor correlation with DED symptoms.
- Reflex Tearing: The invasive nature of the test strip can induce reflex tearing, potentially masking a true treatment effect.
- Placebo Effect: As seen in the **Vezocolmitide** trial, the vehicle can produce a significant lubricating effect, leading to a high placebo response rate.[4][6]
- Environmental Factors: Results can be influenced by environmental conditions.[6]

Q4: What is the mechanism of action of **Vezocolmitide**?

A4: **Vezocolmitide** is a first-in-class collagen mimetic peptide.[1][2] Its proposed mechanism of action involves targeting and repairing damaged collagen on the ocular surface.[1][2][8] This

repair is thought to restore the structural integrity of the extracellular matrix and normalize cell signaling, leading to a reduction in inflammation and restoration of a healthy ocular surface.[1][8] Preclinical research has shown that these peptides can improve the health and function of epithelial, neuronal, and endothelial cells.[8][9]

Troubleshooting Guide for Experimental Design

This guide addresses potential issues researchers might encounter when designing studies with endpoints similar to the **Vezocolmitide** Phase III trial.

Issue	Potential Cause	Troubleshooting Recommendation
High Placebo/Vehicle Response in Schirmer's Test	The vehicle itself provides lubrication and symptomatic relief, masking the true effect of the active ingredient.	<p>* Consider a run-in period with the vehicle to stabilize the baseline and exclude high responders. * Explore alternative primary endpoints that are less susceptible to placebo effects, such as objective measures of ocular surface health (e.g., corneal staining) or patient-reported outcomes focused on specific symptoms. * Implement stricter environmental controls during testing to minimize variability.</p>
Poor Correlation Between Signs and Symptoms	DED is a multifactorial disease where subjective symptoms do not always align with objective clinical signs.	<p>* Utilize a combination of sign and symptom endpoints to provide a more comprehensive assessment of treatment efficacy. * Employ validated patient-reported outcome (PRO) instruments that capture the most bothersome symptoms for the target patient population. * Consider novel endpoints, such as biomarkers of inflammation or nerve morphology, to provide a more direct measure of the underlying pathophysiology.</p> <p>[10]</p>
Variability in Corneal Fluorescein Staining Assessment	Subjective grading of staining can lead to inter-observer variability.	<p>* Use a standardized grading scale and provide rigorous training and certification for all investigators. * Employ</p>

centralized reading centers to reduce variability. * Consider the use of automated or semi-automated image analysis software to provide a more objective and quantitative assessment of staining.

Data Presentation

The following tables summarize the key aspects of the **Vezocolmitide** Phase III trial design and the reported outcomes. Note: Specific quantitative data from the trial have not yet been fully published. The information below is based on publicly available press releases and clinical trial registry information.

Table 1: **Vezocolmitide** Phase III Trial (NCT06178679) Design

Parameter	Description
Study Title	A Phase 3 Multi-Center, Randomized, Double Masked, Vehicle Controlled Study to Assess the Safety and Efficacy of ST-100 (vezocolmitide) Ophthalmic Solution 60 µg/ml Ophthalmic Solution in Subjects Diagnosed with Dry Eye Disease (DED)[11]
Phase	III[11]
Design	Randomized, Double-Masked, Vehicle-Controlled[9][11]
Number of Participants	320[8]
Treatment Duration	29 days[1]
Primary Endpoint	Schirmer's Responder Rate (SRR): Proportion of patients with ≥ 10 mm improvement from baseline in Schirmer's test score at Day 29.[1][2]
Secondary Endpoints	Corneal Fluorescein Staining, Visual Function, and other signs and symptoms of DED.[1]

Table 2: Summary of **Vezocolmitide** Phase III Trial Endpoint Results

Endpoint	Outcome	Reported Onset of Action
Primary: Schirmer's Responder Rate	Not Met (No statistically significant difference compared to vehicle)[1][2][3]	-
Secondary: Corneal Fluorescein Staining	Met (Statistically significant improvement vs. vehicle)[1][2]	Clinically meaningful improvement at Day 4; Statistically significant at Week 1[1][2]
Secondary: Visual Function	Met (Statistically significant improvement vs. vehicle)[1][2]	Day 2[1][2]

Experimental Protocols

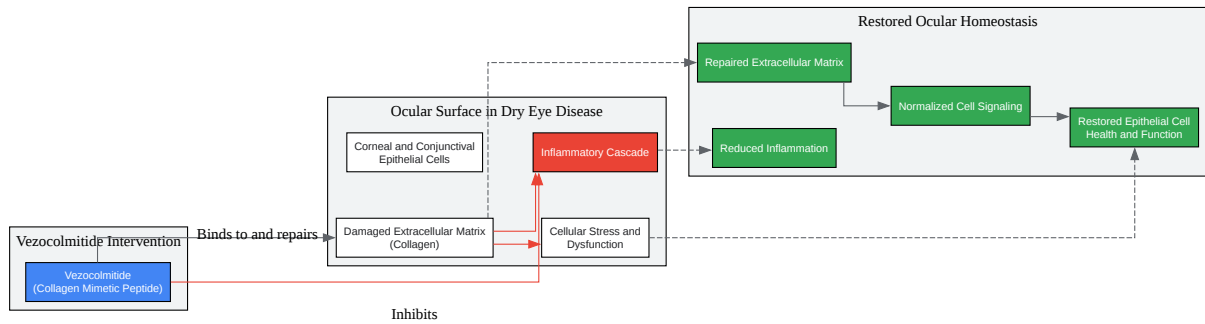
1. Schirmer's Test without Anesthesia

- Purpose: To measure basal and reflex tear secretion.
- Procedure:
 - A sterile, standardized filter paper strip (5 mm x 35 mm) is folded 5 mm from one end.
 - The lower eyelid is gently pulled down, and the folded end of the strip is placed in the middle third of the lower conjunctival fornix.
 - The patient is instructed to close their eyes gently for 5 minutes.
 - After 5 minutes, the strip is removed, and the length of the moistened area is measured in millimeters from the initial fold.

2. Corneal Fluorescein Staining

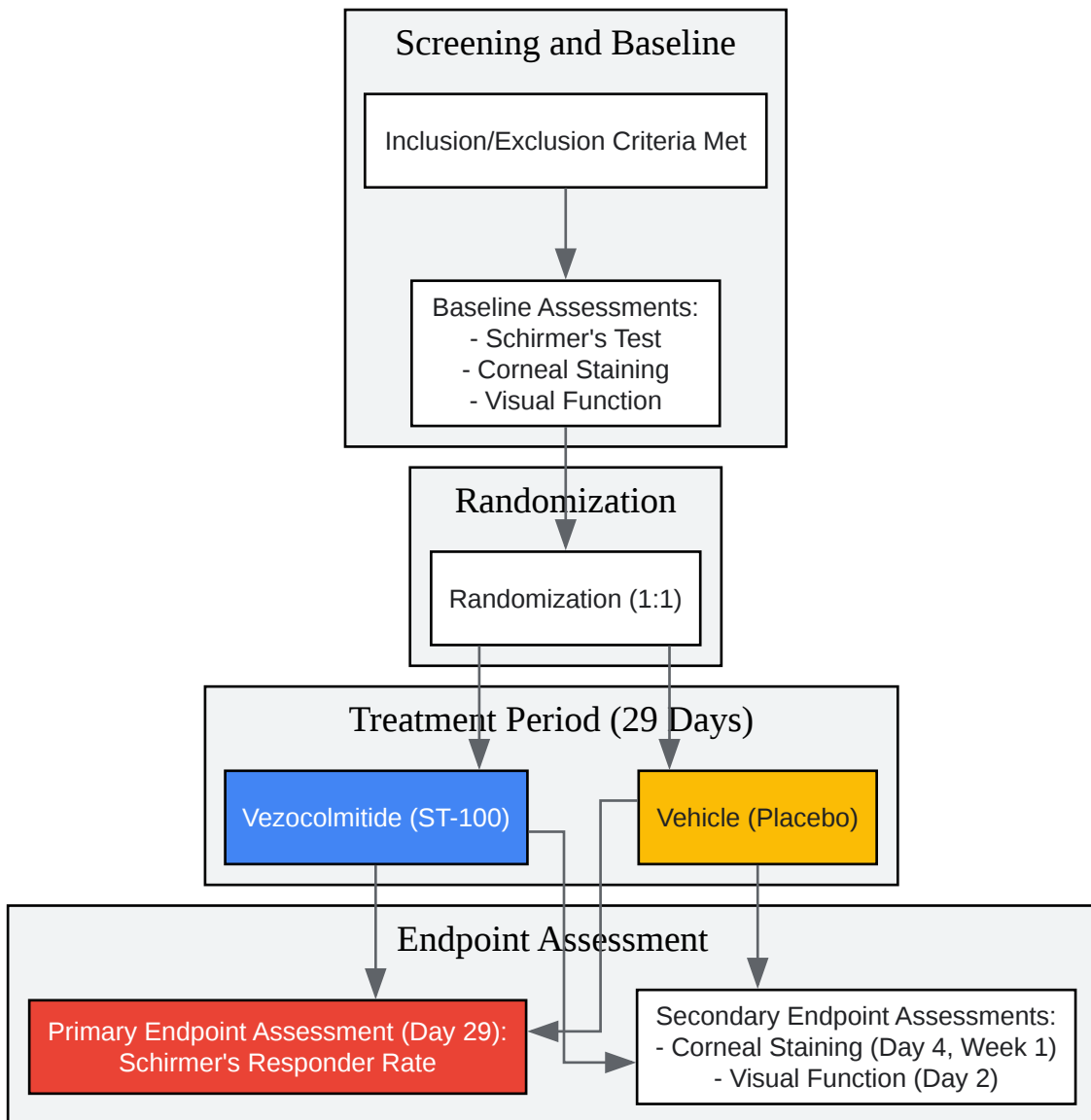
- Purpose: To assess the integrity of the corneal epithelium.
- Procedure:
 - A sterile fluorescein strip is moistened with a sterile saline solution.
 - The moistened strip is gently touched to the inferior bulbar conjunctiva.
 - The patient is asked to blink several times to distribute the fluorescein dye.
 - After a standardized waiting period (e.g., 1-3 minutes), the cornea is examined with a slit lamp using a cobalt blue filter.
 - The degree of punctate epithelial erosions is graded for different regions of the cornea (e.g., superior, central, inferior) using a standardized scale (e.g., National Eye Institute/Industry Workshop scale).

Mandatory Visualizations



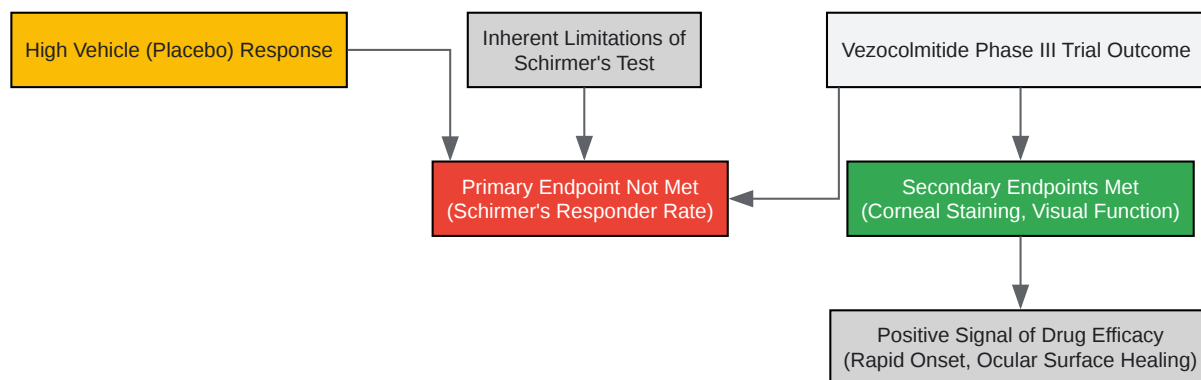
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Caption: Proposed signaling pathway of **Vezocolmitide** in restoring ocular surface homeostasis.



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Caption: Simplified workflow of the **Vezocolmitide** Phase III clinical trial.



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References

- 1. [Stuart Therapeutics Reports Initial Results of Phase 3 Trial for ST100 Vezocolmitide Ophthalmic Solution for DED | Ophthalmology Management \[ophthalmologymanagement.com\]](#)
- 2. [optometrytimes.com \[optometrytimes.com\]](#)
- 3. [fiercebiotech.com \[fiercebiotech.com\]](#)
- 4. [Diagnosis and design of clinical trials hampered by difficulties identifying signs and symptoms of dry eye - American Academy of Ophthalmology \[aao.org\]](#)
- 5. [Challenges and pitfalls in clinical trials of treatments for dry eye - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 6. [reviewofophthalmology.com \[reviewofophthalmology.com\]](#)
- 7. [Stuart Therapeutics Announces Initial Results of Phase III Clinical Trial for ST-100 \(Vezocolmitide\) Ophthalmic Solution, a Novel Dry Eye Disease Candidate \[prnewswire.com\]](#)
- 8. [ophthalmologytimes.com \[ophthalmologytimes.com\]](#)
- 9. [ophthalmologytimes.com \[ophthalmologytimes.com\]](#)

- [10. The Growing Need for Validated Biomarkers and Endpoints for Dry Eye Clinical Research - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
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